

# Essential Safety and Operational Guide for 4-Bromo-2-fluorobenzaldehyde

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## Compound of Interest

Compound Name: 4-Bromo-2-fluorobenzaldehyde

Cat. No.: B134337

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Bromo-2-fluorobenzaldehyde** (CAS No: 57848-46-1) in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

## Hazard Identification and Safety Summary

**4-Bromo-2-fluorobenzaldehyde** is classified as an irritant.[1][2] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[3][4][5] It is also reported to be air-sensitive and should be handled with care to avoid exposure.[1][2]

GHS Hazard Statements:

- H315: Causes skin irritation.[3][4][5][6]
- H319: Causes serious eye irritation.[3][4][5][6]
- H335: May cause respiratory irritation.[3][5]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Bromo-2-fluorobenzaldehyde** is presented in the table below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFO
Molecular Weight	203.01 g/mol <a href="#">[1]</a> <a href="#">[5]</a>
Appearance	Light yellow to beige crystal/solid <a href="#">[1]</a>
Melting Point	58-62 °C <a href="#">[2]</a> <a href="#">[7]</a>
Boiling Point	42 °C at 19 mmHg <a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Insoluble in water <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-Bromo-2-fluorobenzaldehyde** to minimize exposure and ensure safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles that meet ANSI Z.87.1 standards. A face shield should be worn over goggles when there is a significant risk of splashing.[8]	Protects against splashes and dust, preventing serious eye irritation.
Skin Protection	- Gloves: Disposable nitrile gloves provide good short-term protection.[8] Always inspect gloves before use and change them immediately upon contamination. - Lab Coat: A flame-resistant lab coat (e.g., Nomex) should be worn and fully buttoned.[8] - Clothing: Long pants and closed-toe shoes are required. Avoid synthetic clothing like polyester.[8]	Prevents skin contact, which can cause irritation. A lab coat provides a barrier against spills.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 dust mask) should be used if handling the solid outside of a fume hood or if dust is generated. For processes that may generate vapors or aerosols, a respirator with an organic vapor cartridge is recommended.	Protects the respiratory tract from irritation due to inhalation of dust or vapors.

## Operational Plan: Step-by-Step Handling Procedure

This section outlines a standard operating procedure for safely handling **4-Bromo-2-fluorobenzaldehyde**.

### 4.1. Engineering Controls

- All handling of **4-Bromo-2-fluorobenzaldehyde**, including weighing and transferring, should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.

[1][4][6]

- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.

#### 4.2. Preparation and Weighing

- Preparation: Before handling the chemical, ensure all necessary PPE is worn correctly. Designate a specific area within the fume hood for handling.
- Weighing:
  - Use a tared, sealed container (e.g., a vial with a cap) to weigh the solid compound on an analytical balance.
  - Alternatively, weigh the compound on weighing paper within the fume hood and carefully transfer it to the reaction vessel.
  - Minimize the creation of dust during transfer.

#### 4.3. Dissolution and Reaction

- Solvent Addition: Slowly add the appropriate solvent to the vessel containing the **4-Bromo-2-fluorobenzaldehyde** within the fume hood.
- Reaction Setup: Assemble the reaction apparatus within the fume hood. Ensure all joints are properly sealed.
- Monitoring: Monitor the reaction from outside the fume hood sash.

#### 4.4. Post-Handling Decontamination

- Equipment: Decontaminate all glassware and equipment that came into contact with the chemical using an appropriate solvent. Collect the rinse as hazardous waste.

- **Work Area:** Wipe down the work surface inside the fume hood with a suitable solvent and dispose of the cleaning materials as hazardous waste.
- **Personal Decontamination:** After handling is complete, remove gloves and wash hands thoroughly with soap and water.

## Disposal Plan

Proper disposal of **4-Bromo-2-fluorobenzaldehyde** and associated waste is critical to prevent environmental contamination.

### 5.1. Waste Segregation

- **4-Bromo-2-fluorobenzaldehyde** is a halogenated organic compound.<sup>[9]</sup> All waste containing this chemical must be segregated into a dedicated "Halogenated Organic Waste" container.<sup>[9][10]</sup>
- Do not mix halogenated waste with non-halogenated, acidic, or basic waste streams.<sup>[9][10]</sup>

### 5.2. Waste Collection and Labeling

- **Container:** Use a clearly labeled, leak-proof, and compatible waste container (e.g., a high-density polyethylene carboy).<sup>[9]</sup>
- **Labeling:** Immediately label the waste container with "Hazardous Waste," the full chemical name ("**4-Bromo-2-fluorobenzaldehyde**"), and the approximate concentration and volume.
- **Storage:** Store the sealed waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.

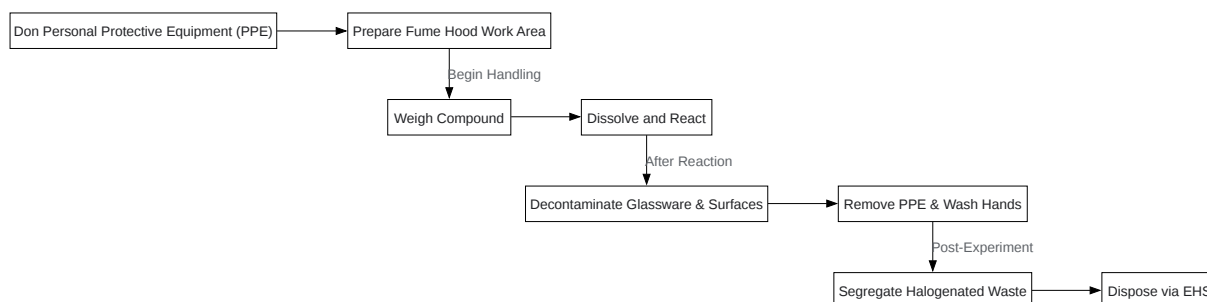
### 5.3. Disposal Procedure

- Dispose of all **4-Bromo-2-fluorobenzaldehyde** waste, including contaminated PPE and cleaning materials, through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.<sup>[11]</sup>
- Never dispose of **4-Bromo-2-fluorobenzaldehyde** down the drain or in the regular trash.<sup>[11]</sup>

## Emergency Procedures

Emergency Situation	Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. <a href="#">[4]</a> <a href="#">[6]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[4]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal as halogenated organic waste. For large spills, evacuate the area and contact your institution's EHS department.

## Safe Handling Workflow for 4-Bromo-2-fluorobenzaldehyde



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Caption: Workflow for the safe handling and disposal of **4-Bromo-2-fluorobenzaldehyde**.

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